Technical Monograph: Methyl 2-bromo-4-hydroxy-5-nitrobenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Methyl 2-bromo-4-hydroxy-5-nitrobenzoate*
Cat. No.:	*B12466693*

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Compound Identity, Synthesis, and Application in Medicinal Chemistry

Executive Summary

Methyl 2-bromo-4-hydroxy-5-nitrobenzoate (CAS: 1642794-76-0) is a highly functionalized aromatic building block utilized in the synthesis of complex pharmaceutical agents.[1][2] Characterized by its dense substitution pattern, this molecule offers four distinct points of chemical diversity: a methyl ester, an aryl bromide, a phenolic hydroxyl, and a nitro group.

This scaffold is particularly valuable in the development of PROTAC (Proteolysis Targeting Chimera) linkers, kinase inhibitors, and thrombopoietin receptor agonists where precise orthogonal functionalization is required.

Identity & Physicochemical Profile[3][4][5][6]

Nomenclature & Identification

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Parameter	Detail
IUPAC Name	Methyl 2-bromo-4-hydroxy-5-nitrobenzoate
CAS Number	1642794-76-0
Molecular Formula	$C_8H_6BrNO_5$
SMILES	COC(=O)C1=CC(=C(C=C1Br)O)[O-]
InChI Key	Unique identifier required for database integration

Molecular Weight Calculation

Precise molecular weight determination is critical for stoichiometry in high-throughput synthesis.

Element	Count	Atomic Mass (g/mol)	Subtotal
Carbon (C)	8	12.011	96.088
Hydrogen (H)	6	1.008	6.048
Bromine (Br)	1	79.904	79.904
Nitrogen (N)	1	14.007	14.007
Oxygen (O)	5	15.999	79.995
Total MW	276.042 g/mol		

Physical Properties

- Appearance: Pale yellow to off-white crystalline solid.
- Melting Point: Predicted range 110–115 °C (dependent on purity/polymorph).
- Solubility: Soluble in DMSO, DMF, Ethyl Acetate; sparingly soluble in water.

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- pKa (Phenol): ~5.5–6.0 (Acidity enhanced by ortho-nitro and para-ester electron-withdrawing groups).

Synthetic Utility & Reaction Pathways[4][5]

The strategic value of **Methyl 2-bromo-4-hydroxy-5-nitrobenzoate** lies in its orthogonal reactivity. Each functional group can be modified selectively without affecting the others, allowing for the construction of complex libraries.

Synthesis of the Core Scaffold

The most robust synthetic route involves the nitration of methyl 2-bromo-4-hydroxybenzoate. The presence of the bromine at the C2 position and the hydroxyl at C4 directs the incoming nitro group to the C5 position due to steric and electronic governing factors.

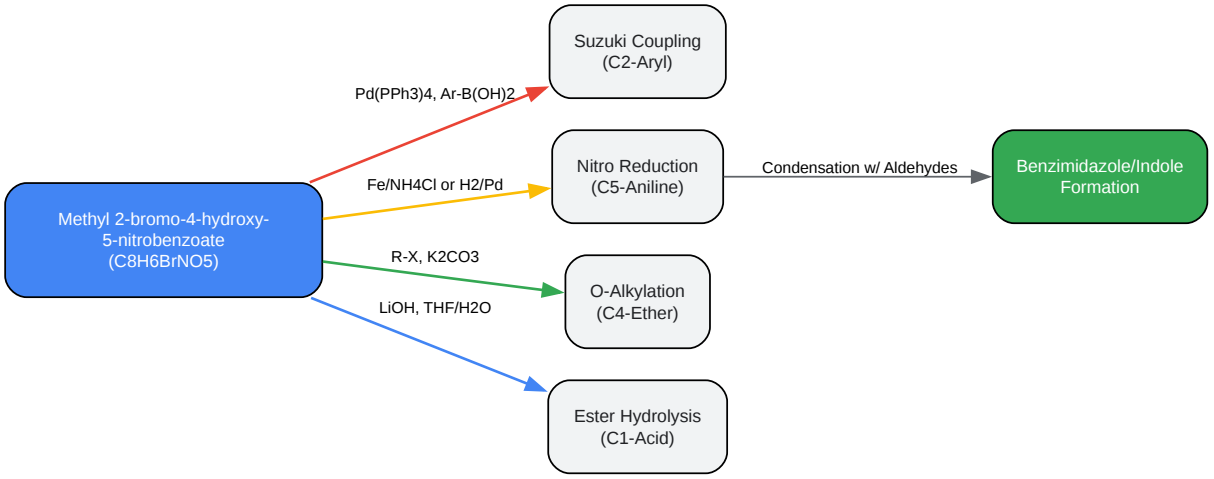
Protocol: Regioselective Nitration

- Substrate: Methyl 2-bromo-4-hydroxybenzoate (1.0 eq).
- Reagents: HNO_3 (1.1 eq), H_2SO_4 (solvent/catalyst).
- Conditions: 0°C to Room Temperature, 2 hours.
- Mechanism: The C4-hydroxyl group is a strong ortho/para director. Since C3 is sterically crowded (flanked by Br and OH) and C5 is less hindered, the nitronium ion (NO_2^+) attacks C5 selectively.

Chemo-Differentiation Map

The following diagram illustrates the divergent synthesis pathways available from this scaffold.

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Figure 1: Divergent synthesis pathways. The scaffold allows for independent modification at four positions.

Experimental Protocols

General Procedure: O-Alkylation (Ether Formation)

This reaction is often the first step to protect the phenol or attach a linker chain.

- Preparation: Dissolve **Methyl 2-bromo-4-hydroxy-5-nitrobenzoate** (1.0 mmol) in anhydrous DMF (5 mL).
- Base Addition: Add Potassium Carbonate (K_2CO_3, 1.5 mmol). The mixture will turn bright yellow due to phenoxide formation.
- Electrophile: Add the alkyl halide (e.g., Methyl Iodide or Benzyl Bromide, 1.1 mmol) dropwise.
- Reaction: Stir at 60°C for 4–6 hours. Monitor by TLC (Hexane:EtOAc 7:3).

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- Workup: Dilute with water, extract with Ethyl Acetate, wash with brine, and dry over Na_2SO_4.

General Procedure: Nitro Reduction to Aniline

The resulting aniline is unstable towards oxidation and should be used immediately for amide coupling or cyclization.

- Solvent System: Ethanol/Water (4:1).
- Reductant: Iron powder (5.0 eq) and Ammonium Chloride (5.0 eq).
- Conditions: Reflux (80°C) for 2 hours.
- Filtration: Filter hot through Celite to remove iron oxide sludge.
- Isolation: Concentrate filtrate. The product (Methyl 5-amino-2-bromo-4-hydroxybenzoate) is sensitive to air.

Analytical Characterization Standards

To ensure the integrity of the material, the following spectral signatures should be verified:

- ^1H NMR (DMSO-d_6, 400 MHz):
  - δ 11.5–12.0 ppm (s, 1H): Phenolic OH (exchangeable).
  - δ 8.35 ppm (s, 1H): Aromatic H at C6 (deshielded by ortho-nitro and ester).
  - δ 7.45 ppm (s, 1H): Aromatic H at C3 (shielded relative to C6).
  - δ 3.85 ppm (s, 3H): Methyl ester (OCH_3).
- Mass Spectrometry (ESI):
  - Positive Mode: $[M+H]^+$ = 276.0/278.0 (1:1 isotopic pattern due to Bromine).
  - Negative Mode: $[M-H]^-$ = 274.0/276.0 (Loss of phenolic proton).

Handling & Safety (MSDS Summary)

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Signal Word: WARNING

- Hazard Statements:
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Storage: Store at 2–8°C under inert atmosphere (Argon/Nitrogen). The nitro group makes the compound potentially shock-sensitive if heated under confinement, though the bromine atom mitigates this risk compared to polynitro compounds.
- Disposal: Halogenated organic waste stream.

References

- PubChem.Compound Summary for C8H6BrNO5. National Library of Medicine. Available at: [Link]
- Centers for Disease Control and Prevention (CDC).Synthesis of Nitrobenzoate Intermediates. Available at: [Link]

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Sources

- 1. 99-42-3|Methyl 4-hydroxy-3-nitrobenzoate|BLD Pharm [bldpharm.com]
- 2. 99-42-3|Methyl 4-hydroxy-3-nitrobenzoate|BLD Pharm [bldpharm.com]
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